

An In-depth Technical Guide to (3-Ethylphenyl)methanol

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Compound of Interest

Compound Name: (3-Ethylphenyl)methanol
CAS No.: 53957-34-9
Cat. No.: B1330006

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Abstract

(3-Ethylphenyl)methanol, also known as 3-ethylbenzyl alcohol, is an aromatic alcohol that serves as a versatile intermediate in a multitude of industrial applications. Its unique structural characteristics, including a hydroxyl group amenable to further functionalization, make it a valuable building block in the synthesis of various complex molecules. This guide provides a comprehensive overview of **(3-Ethylphenyl)methanol**, from its fundamental chemical and physical properties to its synthesis, safety considerations. Detailed experimental protocols, mechanistic insights, and data-driven analysis are presented to equip researchers, scientists, and product development professionals with the critical knowledge required for its effective utilization.

Introduction and Historical Context

While the specific historical "discovery" of **(3-Ethylphenyl)methanol** is not prominently documented as a singular event, its synthesis and characterization are rooted in the foundational principles of organic chemistry developed over the past century. Its emergence is intrinsically linked to the broader exploration of benzyl derivatives and their utility. Benzyl alcohols, in general, are a class of compounds extensively studied for their applications in fragrances, pharmaceuticals, and as precursors for more complex molecules. The introduction of an ethyl group at the meta-position of the benzene ring modifies the compound's steric and electronic properties, influencing its reactivity, scent profile, and biological activity. This modification allows for nuanced applications where specific lipophilicity or steric arrangement is desired. The compound has been noted to occur naturally in *Cedronella canariensis*, a plant species, though industrial supply is primarily derived from chemical synthesis[1].

Physicochemical and Spectroscopic Properties

A thorough understanding of a compound's physical and spectroscopic properties is paramount for its application in research and development. These properties dictate its behavior in different solvents, its reactivity, and the analytical methods for its characterization.

Table 1: Physicochemical Properties of (3-Ethylphenyl)methanol

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O	PubChem[1]
Molecular Weight	136.19 g/mol	PubChem[1]
CAS Number	82657-69-0	MySkinRecipes[2], PubChem
Appearance	Colorless Liquid (presumed)	General Chemical Knowledge
IUPAC Name	(3-ethylphenyl)methanol	PubChem[1]
SMILES	CCC1=CC(=CC=C1)CO	PubChem[1]
InChIKey	JBXKSUUBAYVELX-UHFFFAOYSA-N	PubChem[1]

Note: Experimental data for properties like boiling point and density can vary slightly between sources.

Spectroscopic data is crucial for confirming the identity and purity of **(3-Ethylphenyl)methanol** after synthesis or during its use in further reactions. A comprehensive public database of its spectra is not readily available, typical spectral characteristics can be inferred from its structure and comparison molecules like (3-methylphenyl)methanol[3][4][5].

- ¹H NMR: Expected signals would include a triplet and a quartet for the ethyl group protons, a singlet for the benzylic CH₂ protons, a singlet for the OH (which may be broad and exchangeable with D₂O), and multiplets for the aromatic protons in the meta-substituted pattern.
- ¹³C NMR: The spectrum would show distinct signals for the two carbons of the ethyl group, the benzylic carbon, and the aromatic carbons, with the aromatic signals depending on symmetry.
- IR Spectroscopy: Key absorption bands would be expected for the O-H stretch (broad, around 3300 cm⁻¹), C-H stretches (aromatic and aliphatic, around 2800-3000 cm⁻¹), C=C stretches (aromatic, around 1600-1450 cm⁻¹), and a C-O stretch (around 1050 cm⁻¹).
- Mass Spectrometry: The molecular ion peak (M⁺) would be observed at m/z = 136. Key fragmentation patterns would likely involve the loss of H₂O to form the stable 3-ethylbenzyl cation (m/z = 119).

Synthesis Methodologies

The synthesis of **(3-Ethylphenyl)methanol** can be approached through several established organic chemistry pathways. The choice of method often depends on the availability of starting materials, desired scale, and economic feasibility. Two primary and logical routes are the reduction of a corresponding carbonyl compound or a Grignard reaction.

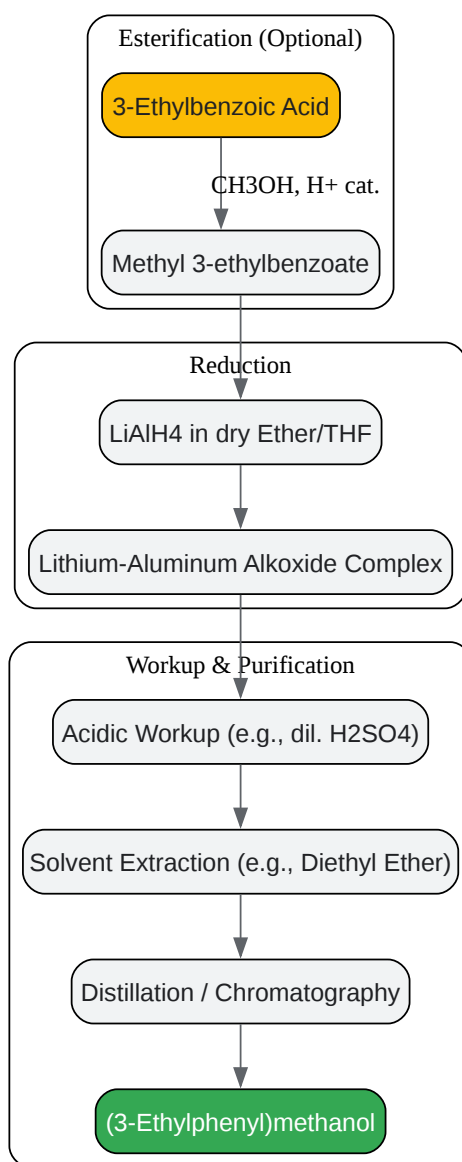
Reduction of 3-Ethylbenzoic Acid or its Derivatives

This is a common and reliable method for producing primary alcohols. The carboxylic acid itself or, more readily, its more reactive derivatives like esters or acid chlorides, can be reduced.

Causality of Experimental Choices:

- Starting Material: 3-Ethylbenzoic acid is a commercially available and stable starting material[6][7]. However, direct reduction of a carboxylic acid requires a strong reducing agent like Lithium Aluminum Hydride (LiAlH₄). For milder conditions and better control, it is often converted to its methyl or ethyl ester first followed by esterification[8].
- Reducing Agent: LiAlH₄ is a powerful, non-selective reducing agent capable of reducing carboxylic acids and esters to primary alcohols. Its high reactivity necessitates the use of anhydrous ethereal solvents (like diethyl ether or THF) and careful handling due to its violent reaction with protic solvents. Sodium borohydride (NaBH₄) is generally not strong enough to reduce carboxylic acids or esters and is therefore not a suitable choice for this direct reduction.
- Solvent: Anhydrous diethyl ether or tetrahydrofuran (THF) are the solvents of choice for LiAlH₄ reductions[9]. They are unreactive towards the reagent and effectively solvate the organometallic species involved. The extreme moisture sensitivity of the reagent requires that all glassware be oven-dried and the reaction conducted under an inert atmosphere (e.g., nitrogen or argon)[9][10].
- Workup: The reaction is quenched by the slow, careful addition of water and/or aqueous acid. This procedure serves two purposes: to destroy any excess reagent and to hydrolyze the intermediate aluminum alkoxide complex to liberate the desired alcohol[11][12].

Diagram 1: General Workflow for Synthesis via Reduction



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Caption: Workflow for the synthesis of **(3-Ethylphenyl)methanol** via reduction.

Grignard Reaction

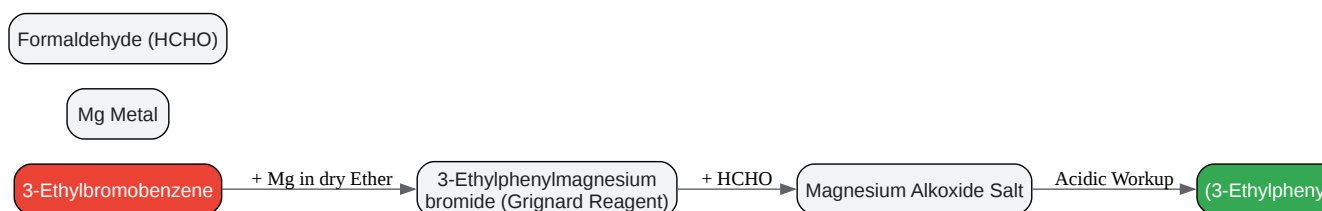
The Grignard reaction is a powerful C-C bond-forming tool that can also be adapted to synthesize alcohols. In this case, a Grignard reagent would be formaldehyde.

Causality of Experimental Choices:

- **Grignard Reagent Formation:** The Grignard reagent, 3-ethylphenylmagnesium bromide, is prepared by reacting 3-ethylbromobenzene with magnesium in an anhydrous ether^{[9][11]}. The ether solvent is critical as it coordinates with the magnesium center, stabilizing the Grignard reagent^[9]. This step is sensitive to moisture, as any water will protonate and destroy the highly basic Grignard reagent^{[9][10]}.
- **Electrophile:** Formaldehyde is the simplest aldehyde and its reaction with a Grignard reagent yields a primary alcohol after workup. Formaldehyde is available in its gaseous form, as a solution, or generated in situ from its solid polymer, paraformaldehyde.
- **Reaction Control:** The addition of the Grignard reagent to formaldehyde is typically exothermic and may require cooling to maintain control over the reaction.

- Workup: Similar to the LiAlH_4 reduction, the reaction is quenched with a weak acid (e.g., aqueous ammonium chloride or dilute HCl) to hydrolyze the alkoxide salt and liberate the **(3-Ethylphenyl)methanol**[11][12].

Diagram 2: Grignard Synthesis Pathway



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Caption: Synthesis of **(3-Ethylphenyl)methanol** using the Grignard reaction.

Industrial and Research Applications

(3-Ethylphenyl)methanol is primarily used as an intermediate in organic synthesis. Its utility stems from the reactive benzylic alcohol group, which can be converted into other functional groups (aldehydes, halides, ethers, esters), and the aromatic ring, which can undergo further substitution.

- **Fragrance and Flavor Industry:** A significant application is in the production of fragrances and flavoring agents[2]. The molecule itself, or more complex derivatives, can contribute floral and sweet notes to perfumes and other scented products[2][13]. The ethyl group can modulate the volatility and odor compared to its methyl or unsubstituted analogs.
- **Pharmaceutical Synthesis:** The compound serves as a building block in the preparation of more complex molecules, including active pharmaceutical ingredients (APIs)[2][14][15]. The (3-ethylphenyl)methyl moiety can be found in various drug candidates where its size and lipophilicity are tuned for optimal target pharmacokinetic properties.
- **Agrochemicals:** Similar to its role in pharmaceuticals, it is used in the synthesis of new pesticides and herbicides[2].
- **Polymers and Materials Science:** Its structural features make it a candidate for use in the development of specialty polymers and liquid crystalline materials.

Safety and Toxicology

As with any chemical reagent, proper handling and awareness of the toxicological profile of **(3-Ethylphenyl)methanol** are essential. While specific studies on this exact compound are not widely published, data can be extrapolated from similar aromatic alcohols and general methanol toxicity.

- **General Handling:** **(3-Ethylphenyl)methanol** should be handled in a well-ventilated fume hood. Standard personal protective equipment (PPE), including goggles, chemical-resistant gloves, and a lab coat, should be worn.
- **Toxicity Profile:** Methanol and its derivatives are toxic and can be absorbed through the skin, inhalation, or ingestion[16][17]. Acute exposure can lead to nervous system depression, headache, dizziness, nausea, and in severe cases, blindness and death due to the metabolic formation of formic acid. **(3-Ethylphenyl)methanol** is a larger molecule and less volatile than methanol, so the potential for toxicity, especially upon ingestion, should not be underestimated. Chronic exposure to methanol vapors has been linked to headaches and eye irritation[16].
- **Storage:** It should be stored in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents[19]. The recommended storage temperature is often 2-8°C[2].

Conclusion

(3-Ethylphenyl)methanol is a valuable and versatile chemical intermediate with established applications in the fragrance, pharmaceutical, and materials sectors. Its synthesis is achievable through standard, well-understood organic transformations, primarily the reduction of 3-ethylbenzoic acid derivatives.

reaction with formaldehyde. A comprehensive understanding of its chemical properties, synthesis methodologies, and safety protocols, as outlined in crucial for its effective and safe utilization in both academic research and industrial development.

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